

Granisetron-d3: A Technical Guide for Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Granisetron-d3**, a deuterated analog of Granisetron, for its application in research and development. **Granisetron-d3** serves as an ideal internal standard for the quantitative analysis of Granisetron in biological matrices, owing to its similar physicochemical properties and distinct mass difference.

Core Applications and Mechanism of Action

Granisetron is a potent and highly selective antagonist of the serotonin 5-HT3 receptor.[1][2][3] [4] These receptors are ligand-gated ion channels located on peripheral vagal nerve terminals and centrally in the chemoreceptor trigger zone (CTZ) of the area postrema.[1][2] During chemotherapy or radiation therapy, enterochromaffin cells in the gastrointestinal tract release excess serotonin.[3][4] This serotonin activates 5-HT3 receptors, initiating a signaling cascade that results in nausea and vomiting.[2][3] Granisetron competitively blocks these receptors, thereby preventing the emetic signaling.[1][3][5]

Due to its role as an internal standard, **Granisetron-d3** is crucial for accurate and precise quantification of Granisetron in pharmacokinetic, bioequivalence, and metabolism studies using mass spectrometry-based methods.

Suppliers and Quantitative Data



A variety of chemical suppliers offer **Granisetron-d3** for research purposes. The following table summarizes key quantitative data for the product from several notable suppliers.

Supplier	Catalog Number (Example)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Isoto pic Enrichment
LGC Standards	TRC- G780003	1224925-76- 1	C18H21D3N4O	315.43	Information available upon request/in Certificate of Analysis[6][7] [8]
MedchemExp ress	HY-132348S	1224925-76- 1	C18H21D3N4O	315.43	Not specified
Cayman Chemical	31786	1224925-76- 1	C18H21D3N4O	315.4	≥98% for Granisetron; Isotopic enrichment information in CoA
Axios Research	AR-G01599	1224925-76- 1	C18H21D3N4O	315.44	Information available in Certificate of Analysis[9]
Daicel Pharma Standards	DCTI-A-122	Not specified	C18H21D3N4O	Not specified	Information available upon request[10]
Acanthus Research	GRA-16-001	109889-09-0 (unlabeled)	C18H21D3N4O	Not specified	Information available upon request[11]



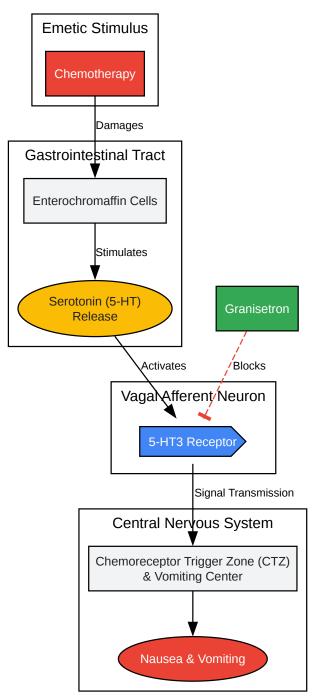


Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of Granisetron and a typical experimental workflow for its quantification using **Granisetron-d3**.

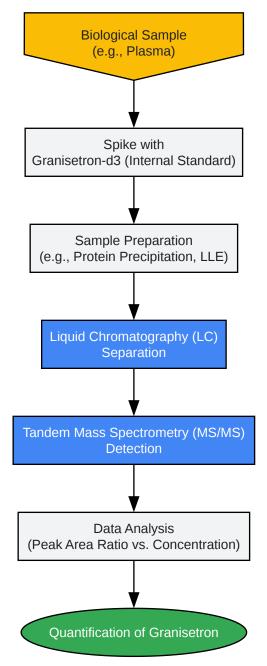


Granisetron Signaling Pathway





LC-MS/MS Quantification Workflow



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